

# Technical Safety & Handling Guide: Lithium 2-(quinoxalin-2-yl)acetate

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## Compound of Interest

Compound Name: *lithium(1+) 2-(quinoxalin-2-yl)acetate*

CAS No.: 2703775-05-5

Cat. No.: B6208300

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Document Control:

- Type: Derived Technical Safety Guide (DTSG)
- Applicability: Drug Discovery, Organic Synthesis, Medicinal Chemistry[1][2]

## Part 1: Chemical Identity & Physicochemical Profile[3]

This compound represents a salt form often utilized to enhance the aqueous solubility of the lipophilic quinoxaline scaffold or to generate a nucleophilic species for further functionalization.

### Nomenclature & Structure

- IUPAC Name: Lithium 2-(quinoxalin-2-yl)acetate
- Parent Acid: 2-(Quinoxalin-2-yl)acetic acid

- Molecular Formula:
- Molecular Weight: 194.12 g/mol (Calculated)
- Solubility: High in water (dissociative salt); Moderate in MeOH; Low in non-polar solvents (Hexane, DCM).

## Quantitative Data Summary

| Property             | Value (Predicted/Derived)  | Source/Rationale                               |
|----------------------|----------------------------|------------------------------------------------|
| Physical State       | Solid (Crystalline Powder) | Typical of Li salts of organic acids           |
| Color                | Off-white to pale yellow   | Quinoxaline chromophore                        |
| Melting Point        | > 250 °C (Decomposition)   | Ionic lattice stability                        |
| Hygroscopicity       | High                       | Lithium cation hydration enthalpy              |
| pKa (Conjugate Acid) | ~3.8 - 4.2                 | Influence of pyrazine ring electron withdrawal |

## Part 2: Hazard Identification (GHS Classification)[6][7]

Signal Word:WARNING

Based on the additivity principle of toxicology, the hazards are a summation of the lithium cation's systemic effects and the quinoxaline moiety's local irritancy.

### Hazard Statements (H-Codes)

- H302: Harmful if swallowed.[3][4] (Attributed to Lithium bioavailability).
- H315: Causes skin irritation.[5][4][6] (Quinoxaline motif).[1][2][7][4][6][8][9]
- H319: Causes serious eye irritation.[5][10][6][11] (General organic salt dust).

- H335: May cause respiratory irritation.[6] (Inhalation of fine dust).

## Precautionary Statements (P-Codes)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do.[11] Continue rinsing.[11]
- P314: Get medical advice/attention if you feel unwell. (Due to potential Li accumulation).

## Part 3: Biological Mechanism & Toxicology[4]

To understand the safety profile, one must understand the biological fate of the molecule upon exposure.

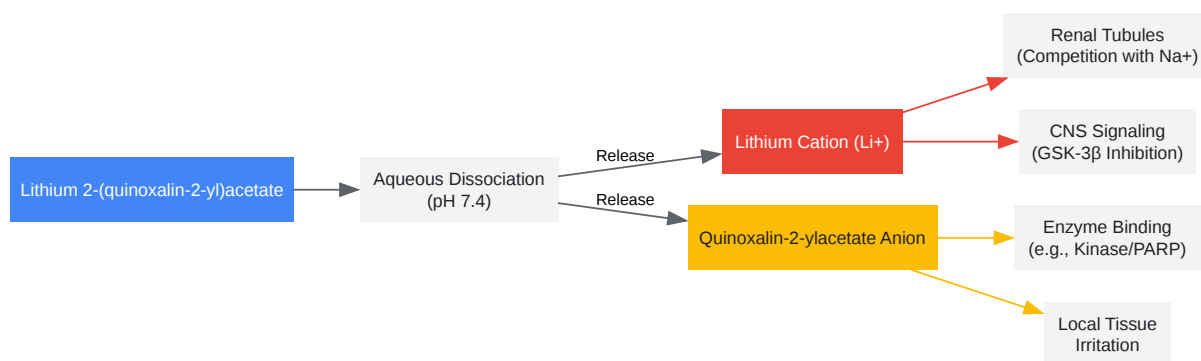
### Metabolic Dissociation Pathway

Upon contact with physiological media (pH 7.4), the salt dissociates immediately. The safety concern splits into two distinct pathways:

- Lithium Ion ( ): Mimics and , impacting ion channels and neurotransmitters. Acute toxicity involves CNS depression and renal stress.
- Quinoxalinylnacetate Anion: This species is a potential DNA intercalator (common in planar heterocycles) or enzyme inhibitor (e.g., PARP-1 inhibition).

### Visualized Toxicity Pathway

The following diagram illustrates the dissociation and subsequent biological interaction targets.



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Figure 1: Pharmacological dissociation and downstream biological targets of the compound.

## Part 4: Handling, Storage, & Experimental Protocol

Expert Insight: The primary failure mode in handling lithium salts of organic heterocycles is hygroscopicity. Absorption of atmospheric water alters the stoichiometry, leading to errors in molarity calculations during drug screening.

### Storage Protocol

- Atmosphere: Store under inert gas (Argon or Nitrogen).
- Desiccation: Keep in a desiccator with active silica gel or .
- Temperature: Ambient ( ) is generally sufficient, but is recommended for long-term libraries to prevent slow decarboxylation of the acetate tail.

## Synthesis & Purification Workflow (Self-Validating)

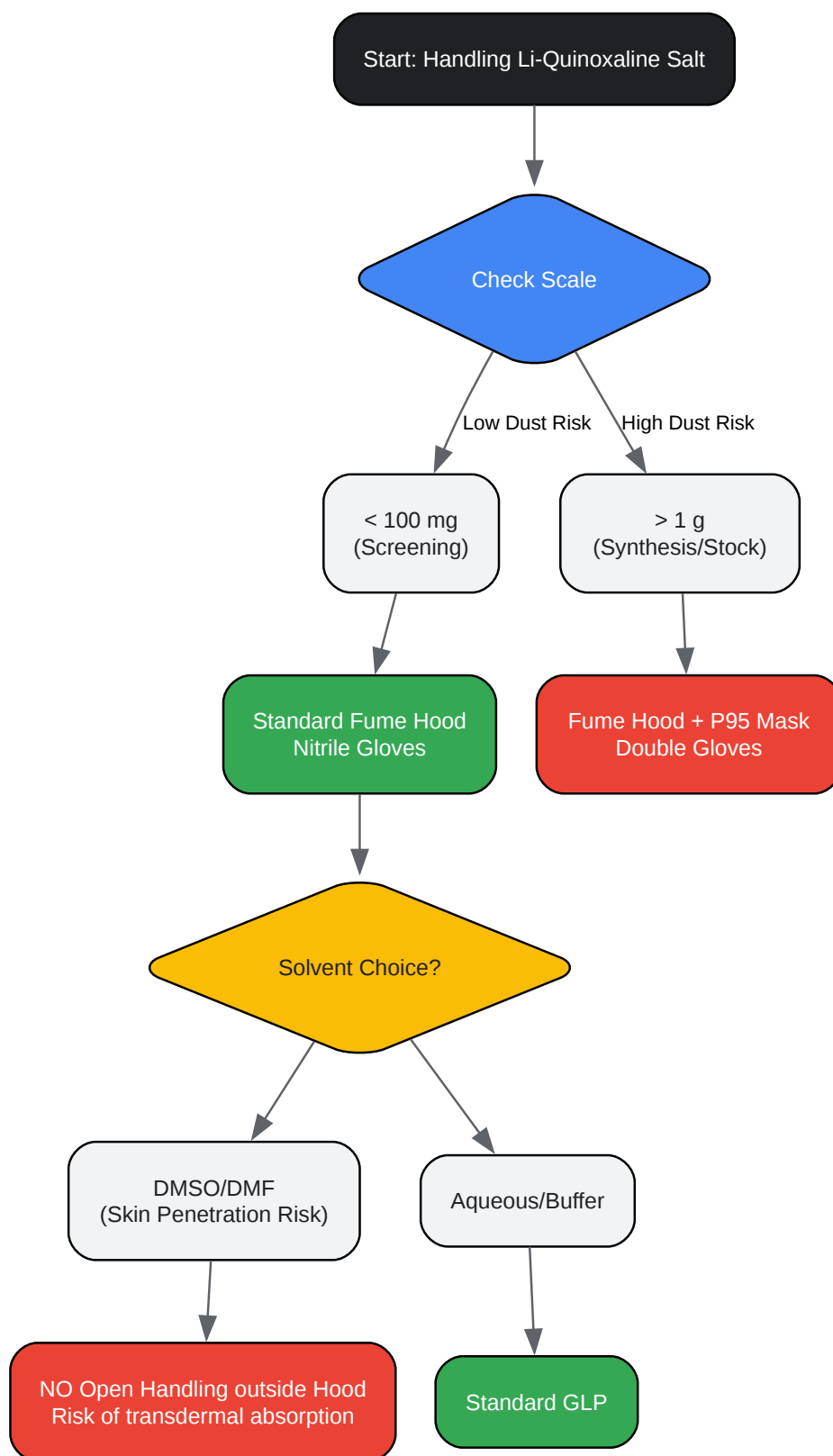
If you are synthesizing this fresh from the acid to ensure purity, follow this stoichiometric control method.

#### Step-by-Step Methodology:

- Dissolution: Dissolve 1.0 eq of 2-(quinoxalin-2-yl)acetic acid in anhydrous MeOH.
- Titration: Add 1.0 eq of  
  
(dissolved in minimum water) dropwise.
  - Validation: Monitor pH. The endpoint is neutral (pH 7.0-7.5). Excess base leads to degradation.
- Evaporation: Remove solvent under reduced pressure (  
  
).
- Lyophilization: Freeze-dry the residue to remove bound water.
- QC Check: Run  
  
-NMR in  
  
.
  - Success Criteria: Disappearance of the carboxylic acid proton (  
  
ppm) and shift of the methylene protons (  
  
ppm).

## Handling Decision Tree

Use this logic flow to determine the appropriate safety controls based on your experimental scale.



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Figure 2: Risk assessment logic for handling varying scales and solvent systems.

## Part 5: Emergency Response Protocols

In the event of exposure, the dual nature of the salt (Lithium + Heterocycle) dictates the response.

| Exposure Route | Immediate Action                                    | Scientific Rationale                                                                          |
|----------------|-----------------------------------------------------|-----------------------------------------------------------------------------------------------|
| Eye Contact    | Irrigate with saline/water for 15 mins.             | Lithium salts are alkaline and can cause caustic injury to the cornea [1].                    |
| Skin Contact   | Wash with soap and water.[5]<br>Do NOT use ethanol. | Ethanol may increase transdermal absorption of the lipophilic quinoxaline moiety.             |
| Ingestion      | Drink 2-3 glasses of water.<br>Seek medical aid.    | Dilution mitigates lithium concentration in the GI tract; hydration aids renal clearance [2]. |
| Inhalation     | Move to fresh air.[5][10][3]                        | Quinoxaline dusts are upper respiratory irritants (H335).                                     |

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